

# Safety and Handling of Tetrakis(ethylmethlamino)zirconium: A Technical Guide

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## Compound of Interest

Compound Name: Tetrakis(ethylmethlamino)zirconium

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This guide provides comprehensive safety and handling protocols for **Tetrakis(ethylmethlamino)zirconium** (TEMAZ), a precursor used in various research and manufacturing applications, including the deposition of zirconium oxide thin films. Due to its reactive nature, strict adherence to safety procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

## Hazard Identification and Classification

**Tetrakis(ethylmethlamino)zirconium** is classified as a hazardous material with multiple risk factors. Understanding these hazards is the foundation of safe handling.

- **Flammability:** It is a highly flammable liquid and vapor.[1][2] Vapors can form explosive mixtures with air.[2]
- **Water Reactivity:** TEMAZ reacts violently with water, releasing flammable gases that may ignite spontaneously.[1][2]
- **Health Hazards:** It is harmful if swallowed and causes skin irritation and serious eye damage. [1] It may also cause respiratory irritation.[1][2]

The Globally Harmonized System (GHS) classification is summarized below:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[1][2]
Substances and mixtures which in contact with water emit flammable gases	1	H260: In contact with water releases flammable gases which may ignite spontaneously.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	1/2A	H318/H319: Causes serious eye damage/irritation.[1][2]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][2]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tetrakis(ethylmethlamino)zirconium** is provided in the table below.

Property	Value
Molecular Formula	C12H32N4Zr[1][3]
Molecular Weight	323.63 g/mol [1][2][3]
Appearance	Light yellow or colorless liquid[1][4]
Boiling Point	81 °C @ 0.1 mmHg[1][2][3][4][5][6]
Density	1.049 g/mL at 25 °C[3][5][6]
Solubility	Soluble in non-polar solvents (e.g., petroleum ether, dichloromethane); insoluble in water.

## Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents.

### Handling:

- Inert Atmosphere: Handle and store under an inert gas such as argon or nitrogen.[1][2][5][7]  
Protect from moisture at all times.[1][5][7]
- Ventilation: Use only in a well-ventilated area, preferably in a fume hood.[1][2][5][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][2][5][7][8] No smoking.[1][2][5][7][8]
- Electrostatic Discharge: Take precautionary measures against static discharge.[1][2][5][8]  
Use non-sparking tools.[1][2][5][8] Ground and bond container and receiving equipment.[1][2][5][7][8]
- Personal Contact: Avoid contact with skin and eyes.[1][2][5][8] Avoid breathing vapors or mist.[1][2][5][8]

### Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[2][5]  
Containers that have been opened must be carefully resealed and kept upright to prevent

leakage.[2]

- Incompatible Materials: Never allow the product to come into contact with water during storage.[2] Store away from strong oxidizing agents.
- Conditions: Store in a cool, dry place.[9]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling

**Tetrakis(ethylmethylamino)zirconium.**

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[5][8]
- Skin Protection:
  - Gloves: Handle with chemical-impermeable gloves (e.g., neoprene or nitrile rubber).[1][2][5][8] Gloves must be inspected prior to use.[1][2][5]
  - Clothing: Wear fire/flammable resistant and impervious clothing.[1][2][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., combination organic vapor - amine gas).[1][2][5][8]

## Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person into fresh air.[1][10] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration and seek immediate medical attention.[1][10]
- Skin Contact: Immediately take off all contaminated clothing.[1][5] Rinse the affected area with plenty of water.[1][5] If skin irritation occurs, get medical advice.[5][7][10]
- Eye Contact: Rinse cautiously with water for several minutes.[1][2][10] Remove contact lenses if present and easy to do.[2][10] Continue rinsing and seek immediate medical attention.[1][2]

- Ingestion: Do NOT induce vomiting.[1][2] Rinse mouth with water and seek immediate medical attention.[1][2] Never give anything by mouth to an unconscious person.[1][2]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1] Do not use water.[2]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[1][2][8]

#### Accidental Release Measures:

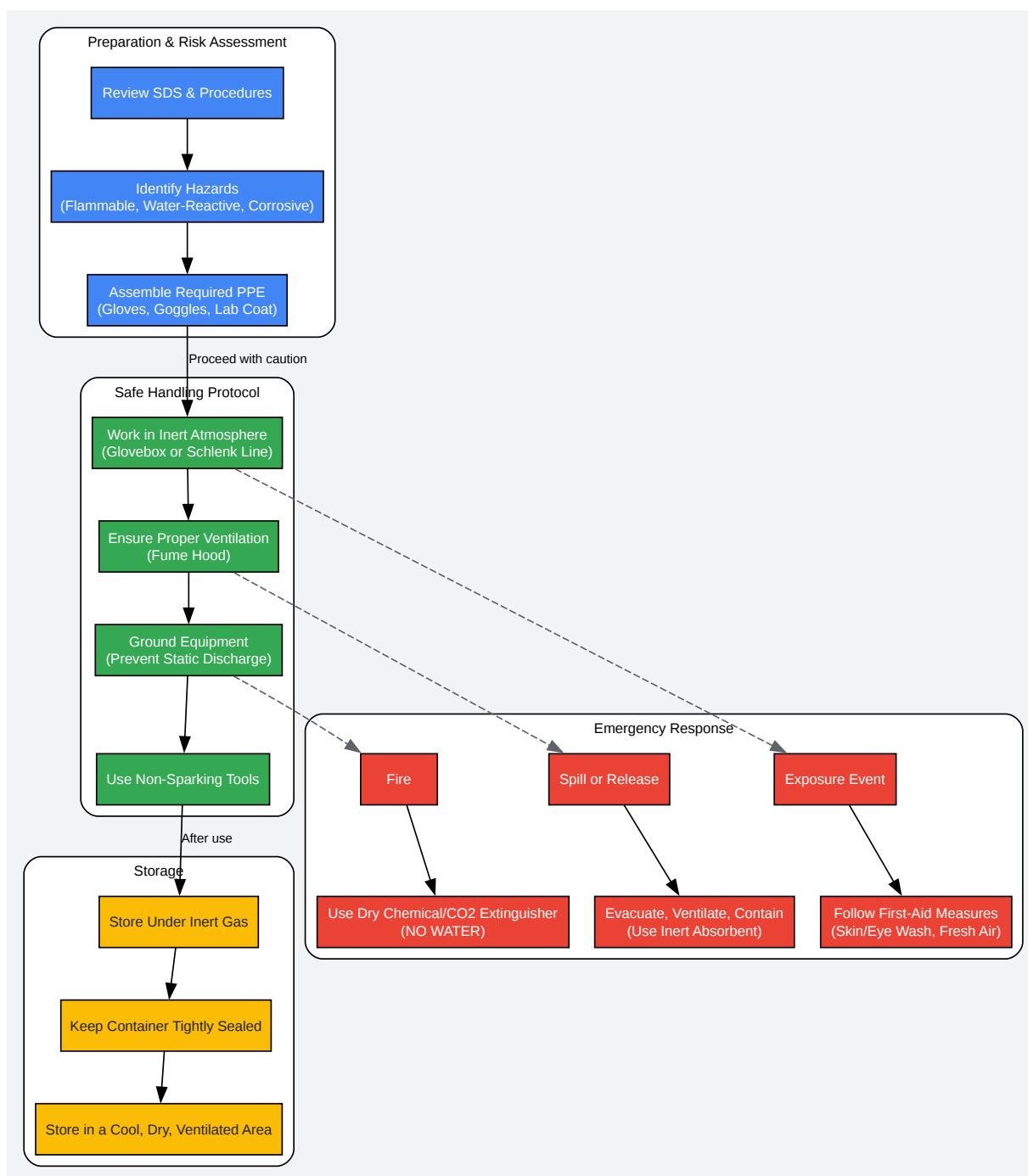
- Personal Precautions: Evacuate personnel to a safe area.[1][5] Ensure adequate ventilation.[1][2][5] Remove all sources of ignition.[1][2][5] Avoid breathing vapors and contact with the material.[1][2][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[1][2] Do not let the product enter drains.[1][2]
- Containment and Cleanup: Absorb with inert material and place in a suitable, closed container for disposal.[9]

## Stability and Reactivity

- Reactivity: Reacts violently with water.[2]
- Chemical Stability: Stable under recommended storage conditions (in an inert atmosphere).[2]
- Conditions to Avoid: Moisture and exposure to air.
- Incompatible Materials: Water, strong oxidizing agents.

## Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **Tetrakis(ethylmethylamino)zirconium**, from preparation to emergency response.



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